

Personal protective equipment for handling (R)-1-N-Boc-2-methylpiperazine

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Compound of Interest

Compound Name: (R)-1-N-Boc-2-methylpiperazine

Cat. No.: B110527

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Essential Safety and Handling Guide for (R)-1-N-Boc-2-methylpiperazine

This guide provides crucial safety and logistical information for the handling and disposal of **(R)-1-N-Boc-2-methylpiperazine**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

(R)-1-N-Boc-2-methylpiperazine is classified as a substance that can cause skin irritation, serious eye irritation or damage, and respiratory irritation.[\[1\]](#) Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[\[2\]](#)[\[3\]](#) Standard EN166 (EU) or NIOSH (US) approved eye protection should be used.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and impervious clothing are essential to prevent skin contact.[\[1\]](#) A lab coat or chemical-resistant apron should be worn.[\[3\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if working in a poorly ventilated area or if dust or aerosols are generated.[\[3\]](#)

- Hand Protection: Wear appropriate chemical-resistant gloves. Wash hands thoroughly with soap and water after handling.[[1](#)]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[[1](#)][[4](#)]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[[4](#)]

Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.[[1](#)]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[[1](#)]
- Do not eat, drink, or smoke in the laboratory area.
- Wash hands and any exposed skin thoroughly after handling.[[1](#)]
- Keep containers tightly closed when not in use.[[4](#)]

Storage and Disposal Plan

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong acids.[[1](#)][[4](#)]
- Keep containers tightly closed to prevent contamination and exposure to moisture.[[4](#)]
- Store in a locked cabinet or other secure location.

Disposal:

- Dispose of contents and containers in accordance with all local, state, and federal regulations.

- Waste material should be sent to an approved waste disposal plant.
- Do not allow the product to enter drains or waterways.

Quantitative Data

The following table summarizes the available quantitative data for **(R)-1-N-Boc-2-methylpiperazine**. Occupational exposure limits have not been established by regulatory bodies.

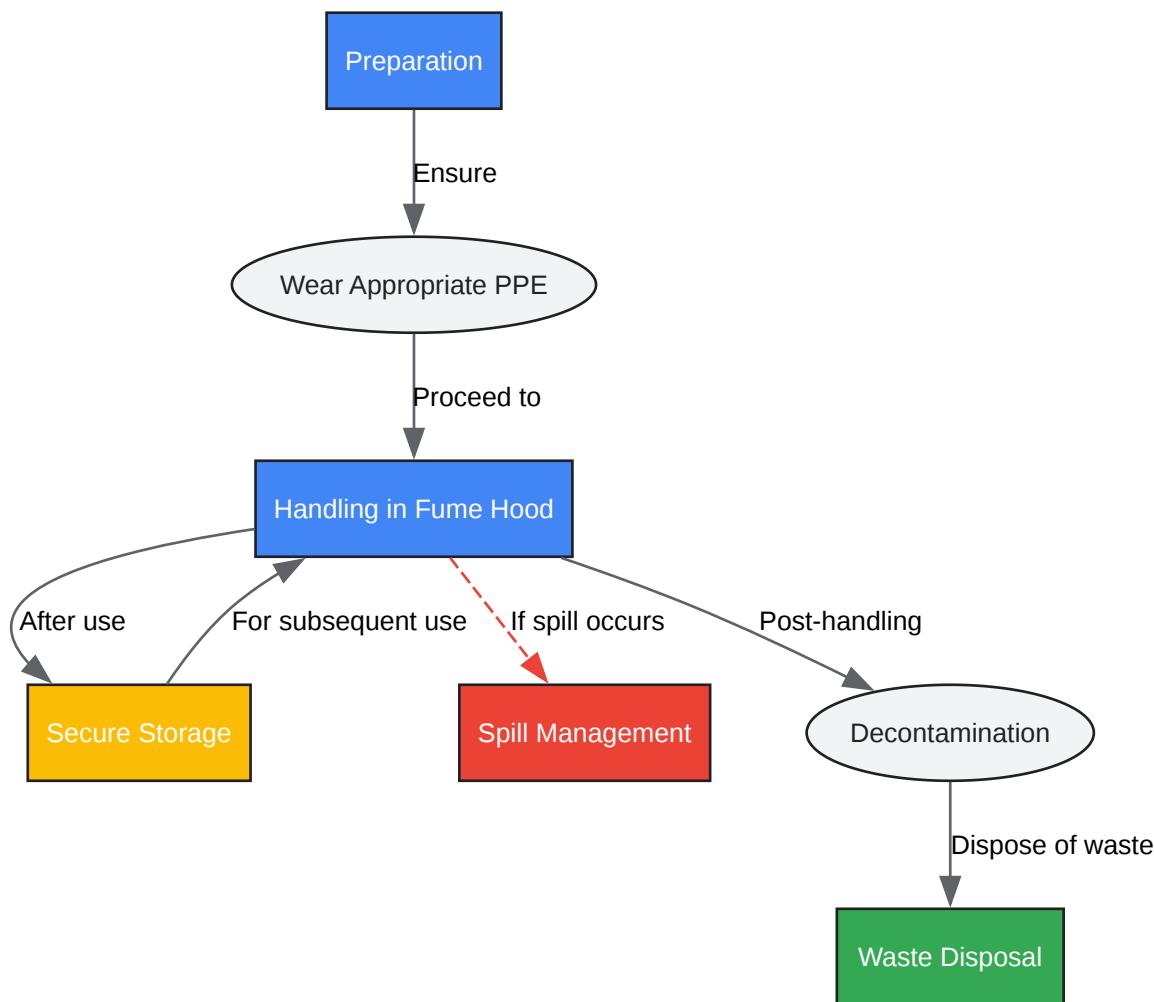
| Property | Value |
|---------------------|-------------------------|
| Molecular Weight | 200.28 g/mol |
| Form | Solid |
| Boiling Point | 268.7 °C at 760 mmHg[5] |
| Density | 0.997 ± 0.06 g/cm³[5] |
| Flash Point | 116.3 ± 20.4 °C[5] |
| Storage Temperature | 4°C[5] |
| OSHA PEL | Not available[1] |
| NIOSH REL | Not available[1] |
| ACGIH TLV | Not available[1] |

Experimental Protocols

The focus of this document is on the safe handling and logistical aspects of **(R)-1-N-Boc-2-methylpiperazine**. As such, it does not contain experimental protocols. For methodologies related to specific research applications, please refer to relevant scientific literature.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **(R)-1-N-Boc-2-methylpiperazine**.



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Caption: Workflow for the safe handling and disposal of **(R)-1-N-Boc-2-methylpiperazine**.

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